

2-Formyl-4-nitrophenoxyacetic acid: Nomenclature and Identification

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Formyl-4-nitrophenoxyacetic acid

Cat. No.: B1331097

[Get Quote](#)

The scientifically recognized IUPAC name for the compound commonly referred to as **2-Formyl-4-nitrophenoxyacetic acid** is 2-(2-formyl-4-nitrophenoxy)acetic acid.^[1] This name precisely describes the molecular structure, indicating an acetic acid molecule linked via an ether oxygen to the first carbon of a benzene ring, which itself has a formyl group at the second position and a nitro group at the fourth position.

This chemical compound is also known by several synonyms, which are often used in commercial and laboratory contexts. These alternative names provide flexibility in referencing but the IUPAC name remains the standard for unambiguous scientific communication.

Nomenclature Type	Name
IUPAC Name	2-(2-formyl-4-nitrophenoxy)acetic acid
Synonyms	2-Formyl-4-nitrophenoxyacetic acid ^[1]
Acetic acid, 2-(2-formyl-4-nitrophenoxy)- ^[1]	
MFCD00024502 ^[1]	
CAS Registry Number	6965-69-1 ^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(2-Formyl-4-nitrophenoxy)acetic acid | C₉H₇NO₆ | CID 247896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Formyl-4-nitrophenoxyacetic acid: Nomenclature and Identification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1331097#2-formyl-4-nitrophenoxyacetic-acid-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com